

# Handling and storage of moisture-sensitive gold tribromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gold tribromide

Cat. No.: B127331

[Get Quote](#)

## Technical Support Center: Gold Tribromide (AuBr<sub>3</sub>)

This guide provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of moisture-sensitive **gold tribromide**.

## Frequently Asked Questions (FAQs)

Q1: What is **gold tribromide** and what are its key properties?

**Gold tribromide** (AuBr<sub>3</sub>) is a gold coordination entity that exists as a dark-red to black crystalline solid.<sup>[1]</sup> In its solid state, it forms a dimer, Au<sub>2</sub>Br<sub>6</sub>.<sup>[1]</sup> It is a key catalyst in various organic reactions and a precursor for the synthesis of other gold compounds.<sup>[2][3][4]</sup> Key properties are summarized in the table below.

Q2: Why is **gold tribromide** considered moisture-sensitive?

**Gold tribromide** is hygroscopic, meaning it readily absorbs moisture from the atmosphere.<sup>[5]</sup> <sup>[6]</sup> This reactivity with water can lead to hydrolysis, where the compound reacts with water and decomposes.<sup>[2]</sup> This degradation can affect its chemical properties and performance in experiments.<sup>[5]</sup>

Q3: What are the visual signs of **gold tribromide** decomposition due to moisture?

Anhydrous **gold tribromide** is typically a dark brown or black solid.[2] Upon exposure to moisture, it may change in appearance, potentially becoming gummy, clumpy, or forming a paste-like substance.[6] A color change to a more orange or brown powder could also indicate hydration.[2]

Q4: Is **gold tribromide** sensitive to other environmental factors?

Yes, in addition to moisture, **gold tribromide** is also light-sensitive. Exposure to light can cause decomposition, resulting in the formation of free gold.

Q5: What are the primary safety hazards associated with **gold tribromide**?

**Gold tribromide** is corrosive and can cause severe skin burns and eye damage.[1][3] It is crucial to handle it with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5] Handling should be performed in a well-ventilated area or under a fume hood to avoid inhalation of any dust or potential decomposition products like bromine vapors.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Color change of solid (e.g., from dark red/black to brownish-yellow)	Moisture absorption/Hydration	- Immediately transfer the compound to a dry, inert atmosphere (glove box or desiccator).- For future use, handle exclusively under inert conditions.- If the extent of hydration is unknown, consider repurification or using a fresh batch for sensitive reactions.
Inconsistent or poor results in catalytic reactions	Decomposition of gold tribromide due to improper storage or handling	- Verify the integrity of your storage container and the dryness of your solvents and reagents.- Use a fresh, unopened container of gold tribromide for comparison.- Ensure all glassware is rigorously dried before use.
Difficulty in weighing and transferring the solid	The compound has become sticky or clumpy due to moisture exposure.[6]	- Handle the compound in a glove box with a low-humidity atmosphere.- Use glossy or anti-static weighing paper to minimize sticking.[7]- For quantitative transfer, weigh the compound in a vial, add the reaction solvent to the vial to dissolve it, and then transfer the solution.
Formation of a precipitate in solution	The solvent may not be sufficiently dry, or the compound has decomposed.	- Ensure solvents are anhydrous.- Prepare solutions under an inert atmosphere.- If a precipitate forms, it may be necessary to filter the solution under inert conditions before use.

## Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Formula	AuBr <sub>3</sub>	[1][3]
Molecular Weight	436.68 g/mol	[3]
Appearance	Dark-red to black crystalline solid; can also appear as orange to brown powder	[1][2]
Melting Point	97.5 °C (decomposes)	[1]
Solubility	Slightly soluble in water and ethanol. Soluble in some organic solvents.	[2]
Recommended Storage Temperature	15°C to 25°C	[8]
Recommended Storage Humidity	Below 40% Relative Humidity	[8]

## Experimental Protocols

### Protocol 1: Weighing and Transferring Gold Tribromide in a Glove Box

Objective: To accurately weigh and transfer moisture-sensitive **gold tribromide** while preventing exposure to atmospheric moisture.

Materials:

- **Gold tribromide** in its original container
- Spatula
- Weighing boat or glossy weighing paper[7]
- Reaction flask with a septum or other sealable cap

- Analytical balance (located inside the glove box)
- Glove box with an inert atmosphere (e.g., nitrogen or argon) and low oxygen and moisture levels (<1 ppm)[9]

Procedure:

- Glove Box Preparation: Ensure the glove box has a stable inert atmosphere with oxygen and moisture levels below 1 ppm.[9]
- Material Transfer into Glove Box: Introduce the sealed container of **gold tribromide**, spatula, weighing boat, and reaction flask into the glove box antechamber. Cycle the antechamber with vacuum and inert gas at least three times to remove atmospheric contaminants.[10]
- Equilibration: Allow all items to equilibrate to the glove box atmosphere for at least 30 minutes.
- Weighing:
  - Place the weighing boat on the analytical balance and tare it.
  - Carefully open the **gold tribromide** container.
  - Using a clean, dry spatula, transfer the desired amount of **gold tribromide** to the weighing boat.
  - Record the mass.
  - Securely close the **gold tribromide** container.
- Transfer to Reaction Flask:
  - Carefully add the weighed **gold tribromide** to the reaction flask.
  - If any residue remains on the weighing boat, it can be rinsed into the flask with the reaction solvent.
- Sealing: Seal the reaction flask before removing it from the glove box.

- Cleanup: Clean the spatula and any spills within the glove box. Remove all waste through the antechamber.

## Protocol 2: Handling Gold Tribromide using a Schlenk Line

Objective: To handle **gold tribromide** in an inert atmosphere when a glove box is not available.

Materials:

- **Gold tribromide** in a sealable container (e.g., a vial with a septum-lined cap)
- Schlenk line with a dual vacuum/inert gas manifold
- Schlenk flask
- Spatula
- Source of dry, inert gas (nitrogen or argon)
- Vacuum pump

Procedure:

- Glassware Preparation: Ensure all glassware is thoroughly dried in an oven (e.g., 120°C overnight) and cooled under a stream of inert gas.[\[11\]](#)
- Assembling the Apparatus: Assemble the Schlenk flask and attach it to the Schlenk line.
- Creating an Inert Atmosphere: Evacuate the Schlenk flask using the vacuum manifold and then backfill with inert gas. Repeat this cycle at least three times to ensure all air and moisture are removed.[\[12\]](#)
- Weighing and Transfer:
  - Weigh the **gold tribromide** in a sealed vial.

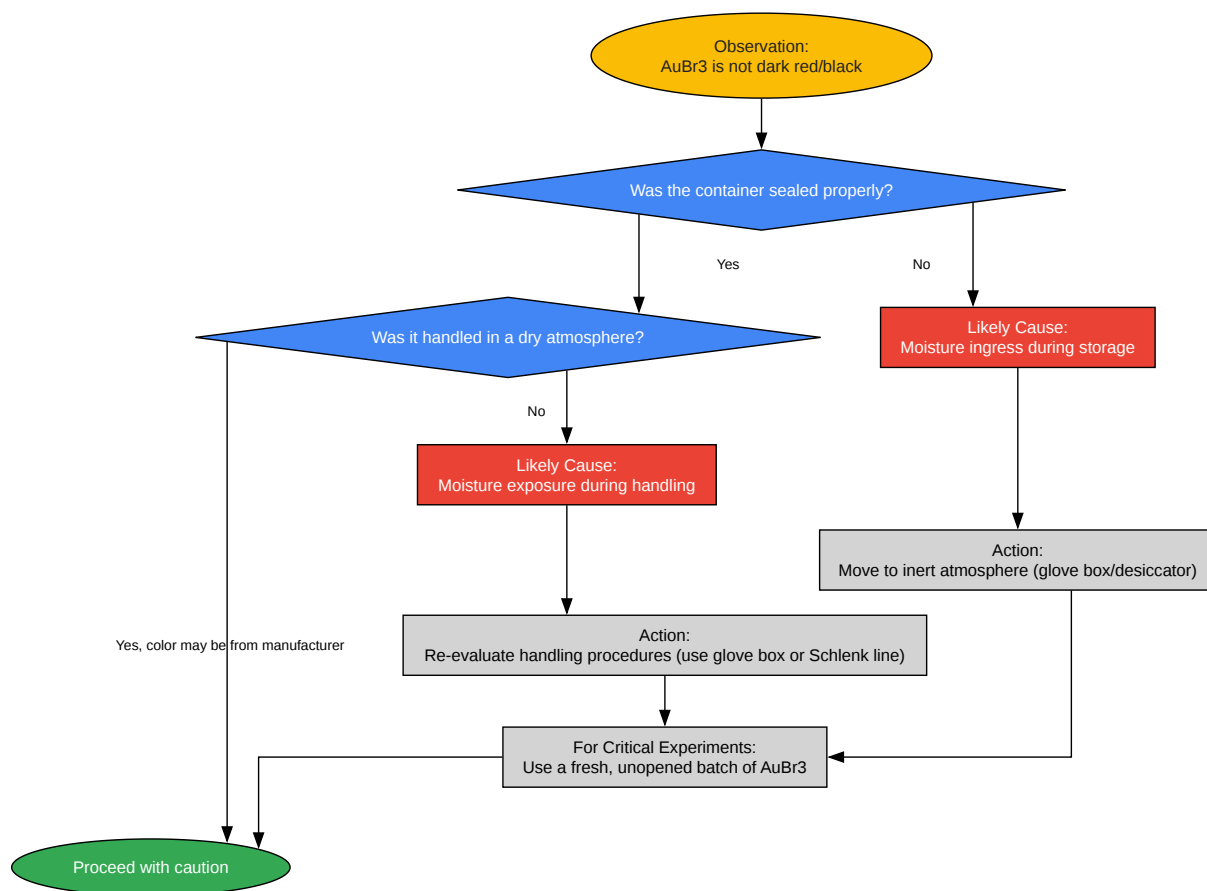
- Under a positive flow of inert gas from the Schlenk line, quickly remove the stopper from the Schlenk flask and add the **gold tribromide**.
- Alternatively, for more sensitive applications, a solids addition tube can be used. The tube is loaded with **gold tribromide** in a glove bag or under a stream of inert gas and then attached to the Schlenk flask.<sup>[12]</sup>
- Re-weighing for Accuracy: Re-weigh the empty vial to determine the exact amount of **gold tribromide** transferred.
- Reaction Setup: Introduce solvents and other reagents to the Schlenk flask via syringe or cannula under a positive pressure of inert gas.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling moisture-sensitive **gold tribromide**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for color change in **gold tribromide**.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Gold(III) bromide - Wikipedia [en.wikipedia.org]
- 2. CAS 10294-28-7: Gold tribromide | CymitQuimica [cymitquimica.com]
- 3. Gold tribromide | AuBr<sub>3</sub> | CID 82525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Gold tribromide | 10294-28-7 | Benchchem [benchchem.com]
- 5. tutorchase.com [tutorchase.com]
- 6. Hygroscopic: What it Means, What You Need to Know [corecheminc.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. SOP for Storage of Hygroscopic Raw Materials with Desiccants – V 2.0 – SOP Guide for Pharma [pharmasop.in]
- 9. ucd.ie [ucd.ie]
- 10. Introduction of materials into a glovebox | mulksgrp [mulksgrp.ac]
- 11. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 12. schlenklinesurvivalguide.com [schlenklinesurvivalguide.com]
- To cite this document: BenchChem. [Handling and storage of moisture-sensitive gold tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127331#handling-and-storage-of-moisture-sensitive-gold-tribromide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)